

The Solubility of Calcium Adipate: A Technical Deep Dive for Researchers

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Compound of Interest

Compound Name: *Calcium adipate*

Cat. No.: *B1218920*

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This technical guide provides a comprehensive overview of the solubility characteristics of **calcium adipate** in various aqueous solutions. Designed for researchers, scientists, and professionals in drug development, this document synthesizes available data on the solubility of **calcium adipate**, outlines experimental methodologies for its determination, and visualizes the key factors influencing its dissolution.

Introduction to Calcium Adipate

Calcium adipate, the calcium salt of adipic acid, is a white crystalline powder. It finds applications in the food industry as a stabilizer and in pharmaceuticals as an excipient.^[1] Its solubility is a critical parameter influencing its bioavailability and efficacy in drug formulations, as well as its functionality in various industrial applications. Understanding the factors that govern its dissolution in different aqueous environments is therefore of significant scientific and commercial interest.

Physicochemical Properties

- Molecular Formula: C₆H₈CaO₄
- Molecular Weight: 184.20 g/mol
- Appearance: White crystalline powder

Solubility of Calcium Adipate

While specific quantitative data on the solubility of **calcium adipate** across a wide range of conditions is not extensively documented in readily available literature, the general principles of solubility for calcium salts of weak acids provide a framework for understanding its behavior.

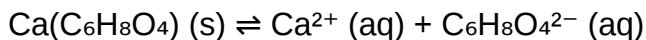
Solubility in Water

Anecdotal evidence suggests that **calcium adipate** exhibits retrograde solubility in water, meaning it is more soluble in cold water than in hot water.^[2] This is an uncommon property for most salts. However, precise quantitative data to construct a solubility curve as a function of temperature is not currently available in the reviewed literature.

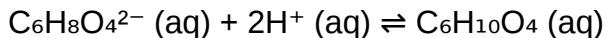
Effect of pH

The solubility of calcium salts of weak acids, such as adipic acid, is highly dependent on the pH of the solution. Adipate is the conjugate base of a weak acid. In acidic solutions, the adipate ions ($C_6H_8O_4^{2-}$) will react with hydrogen ions (H^+) to form adipic acid ($C_6H_{10}O_4$). This reaction reduces the concentration of free adipate ions in the solution, shifting the dissolution equilibrium of **calcium adipate** to the right, thereby increasing its solubility.

The dissolution equilibrium for **calcium adipate** is:



In the presence of acid, the following equilibrium also occurs:



Therefore, it is expected that the solubility of **calcium adipate** will be significantly higher in acidic media (lower pH) compared to neutral or alkaline media (higher pH). Studies on other calcium salts have demonstrated that as pH increases, the solubility of the calcium salt generally decreases.^{[1][3][4][5]}

Effect of Electrolytes

The presence of other electrolytes in the solution can influence the solubility of **calcium adipate** through the common ion effect or by affecting the activity coefficients of the ions.

- Common Ion Effect: If the electrolyte solution contains either calcium ions (Ca^{2+}) or adipate ions ($\text{C}_6\text{H}_8\text{O}_4^{2-}$) from another source, the solubility of **calcium adipate** is expected to decrease, according to Le Châtelier's principle.
- Ionic Strength: The presence of inert electrolytes (ions other than calcium or adipate) can affect the ionic strength of the solution. In general, for sparingly soluble salts, an increase in ionic strength can lead to an increase in solubility due to the stabilization of the dissociated ions by the ionic atmosphere. The solubility of adipic acid has been shown to vary in the presence of different electrolytes like NaCl.^[6]

Experimental Determination of Solubility

A standardized and detailed experimental protocol specifically for determining the solubility of **calcium adipate** is not readily available. However, a general and widely accepted method for determining the equilibrium solubility of sparingly soluble salts is the shake-flask method. This method can be adapted for **calcium adipate**.

Principle

An excess amount of the solid **calcium adipate** is added to the aqueous solution of interest (e.g., water at a specific temperature, buffer solution of a specific pH, or an electrolyte solution of a specific concentration). The mixture is then agitated (e.g., in a shaker bath) at a constant temperature for a sufficient period to reach equilibrium. After equilibrium is established, the undissolved solid is separated from the solution by filtration or centrifugation. The concentration of the dissolved **calcium adipate** in the clear supernatant is then determined using a suitable analytical technique.

Generalized Experimental Protocol

- Preparation of Saturated Solution:
 - Add an excess of solid **calcium adipate** to a known volume of the desired aqueous solvent in a sealed container.
 - Place the container in a constant temperature shaker bath and agitate for a predetermined time (e.g., 24, 48, or 72 hours) to ensure equilibrium is reached. The time to reach equilibrium should be determined experimentally.

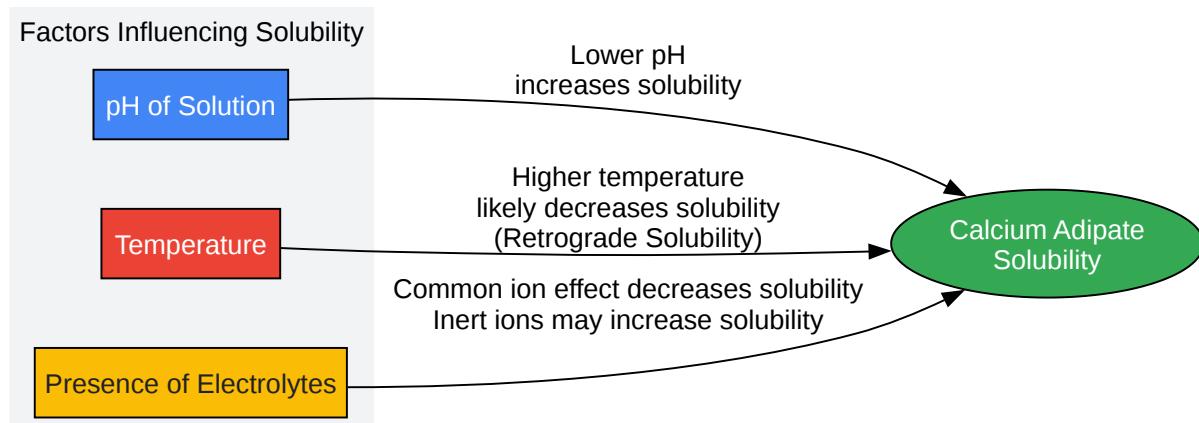
- Separation of Solid and Liquid Phases:
 - Allow the suspension to settle.
 - Carefully withdraw a sample of the supernatant, ensuring no solid particles are transferred. This is typically achieved by filtration through a fine-pore filter (e.g., 0.22 μm) or by centrifugation followed by careful decantation.
- Analysis of Dissolved **Calcium Adipate**:
 - The concentration of calcium ions (Ca^{2+}) in the filtrate can be determined by various analytical methods, such as:
 - Atomic Absorption Spectroscopy (AAS) or Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) for sensitive and accurate determination of calcium concentration.
 - Titration with EDTA (ethylenediaminetetraacetic acid), a classic complexometric titration method.
 - Ion-selective electrode (ISE) for calcium.
 - The concentration of the adipate anion can also be determined, for example, by High-Performance Liquid Chromatography (HPLC).
- Data Calculation:
 - From the determined concentration of Ca^{2+} or adipate, the solubility of **calcium adipate** in the specific solvent can be calculated and expressed in units such as g/L, mol/L, or g/100g of solvent.

Data Summary

Due to the lack of specific quantitative data in the reviewed scientific literature, a comprehensive data table cannot be provided at this time. Researchers are encouraged to perform experimental determinations based on the protocol outlined above to generate specific solubility data for their required conditions.

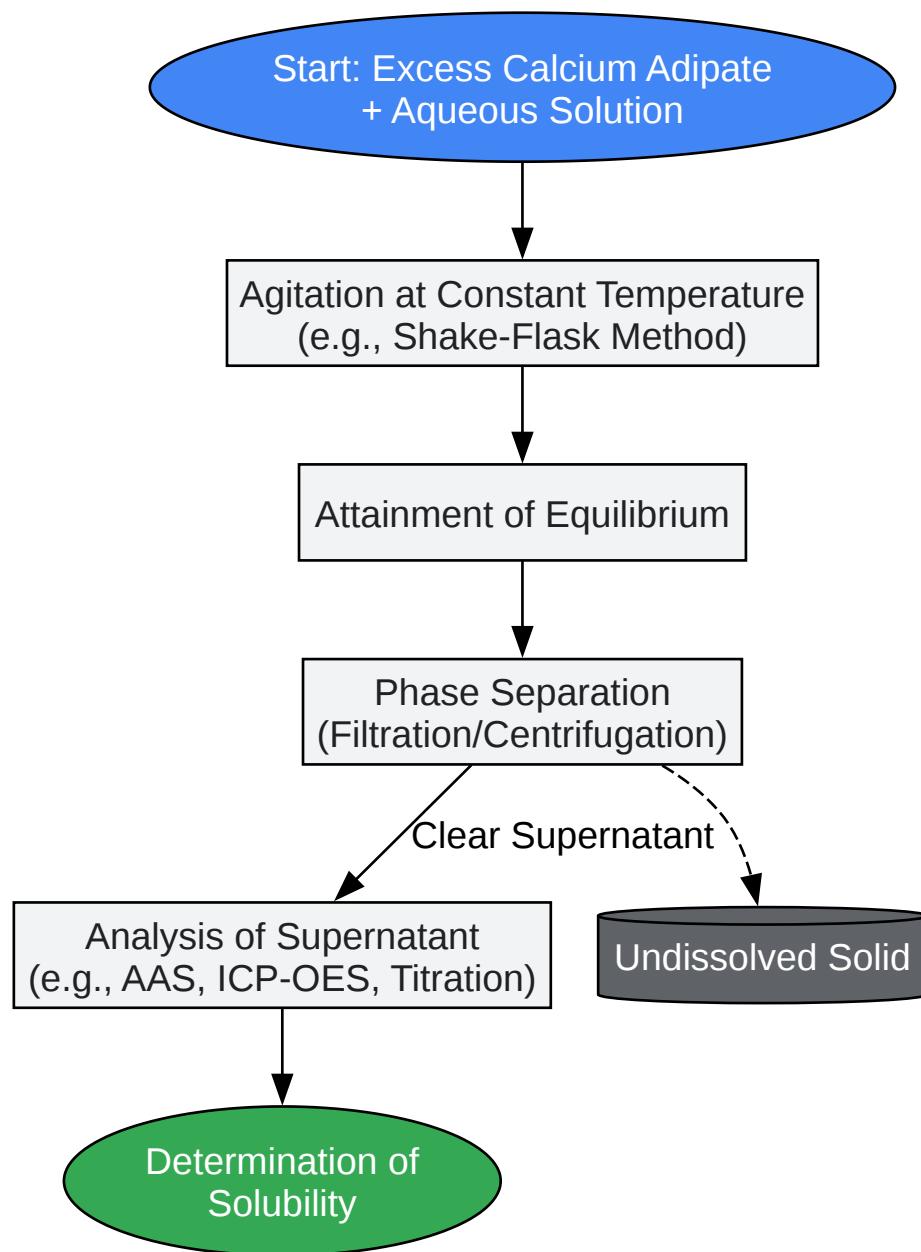
Visualizations

To aid in the conceptual understanding of the factors affecting **calcium adipate** solubility and the experimental workflow, the following diagrams are provided.



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Caption: Factors influencing the solubility of **calcium adipate**.



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